

molecular weight and formula of dicyclopypylethanedione

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Compound of Interest

Compound Name: *Dicyclopypylethanedione*

Cat. No.: *B15342902*

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Dicyclopypylethanedione: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

Abstract

Dicyclopypylethanedione, also known as 1,2-dicyclopypylethane-1,2-dione, is a diketone featuring two cyclopropyl groups attached to an ethanedione backbone. This document provides a concise technical summary of its fundamental chemical properties. At present, detailed experimental protocols for its synthesis and comprehensive data on its biological activity are not extensively documented in publicly accessible literature.

Chemical and Physical Properties

Dicyclopypylethanedione is characterized by the chemical formula $C_8H_{10}O_2$ and a molecular weight of 138.16 g/mol ^[1]. Its structure consists of a central 1,2-dione (alpha-diketone) moiety flanked by two cyclopropyl rings.

Table 1: Physicochemical Data for **Dicyclopypylethanedione**

Property	Value	Reference
Molecular Formula	C8H10O2	[1]
Molecular Weight	138.16 g/mol	[1]
IUPAC Name	1,2-dicyclopropylethane-1,2-dione	
CAS Number	15940-88-2	

Synthesis

Detailed, step-by-step experimental protocols for the synthesis of **dicyclopropylethanedione** are not readily available in the surveyed literature. However, a potential synthetic route has been suggested starting from ethyl cyclopropylcarboxylate. This proposed pathway involves a multi-step reaction utilizing thionyl chloride and sodium, conducted in diethyl ether. Further investigation into the primary literature is required to establish a reproducible experimental protocol.

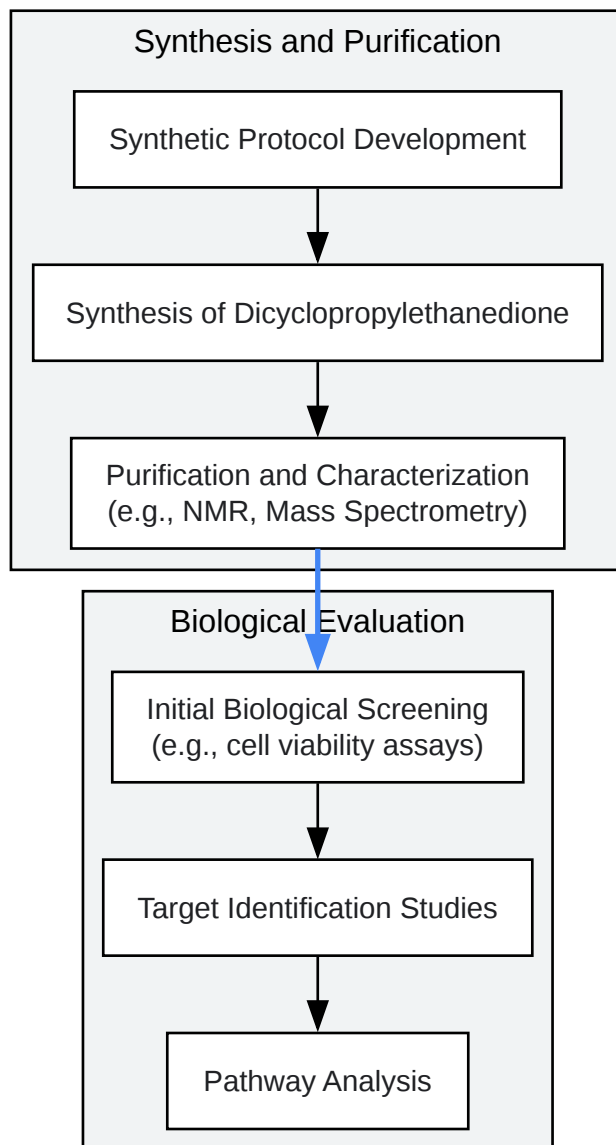
Biological Activity and Signaling Pathways

As of the date of this document, there is no specific information available in the public domain regarding the biological activity or associated signaling pathways of **dicyclopropylethanedione**. Research into related compounds, such as various diketone derivatives, has explored a range of biological activities; however, these findings cannot be directly extrapolated to **dicyclopropylethanedione** without specific experimental validation.

Experimental Workflow for Future Investigation

Given the lack of detailed information, a logical workflow for future research on **dicyclopropylethanedione** would involve the key stages of synthesis, purification, and subsequent biological screening.

Logical Workflow for Dicyclopropylethanedione Research



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Caption: Proposed research workflow for **dicyclopropylethanedione**.

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References

- 1. Design, synthesis, and biological evaluation of 1,3-diarylprop-2-en-1-ones : a novel class of cyclooxygenase-2 inhibitors - PubMed [pubmed.ncbi.nlm.nih.gov]
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